

# Proper Disposal of SSR-146977: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ssr 146977

Cat. No.: B1681114

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For researchers, scientists, and drug development professionals handling SSR-146977, a potent and selective NK3 receptor antagonist, adherence to proper disposal procedures is critical to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step information for the safe handling and disposal of SSR-146977 in a laboratory setting.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for SSR-146977. Personal protective equipment (PPE), including chemical-resistant gloves, laboratory coats, and safety glasses, should be worn at all times when handling this compound. Ensure that disposal activities are carried out in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation.

## Step-by-Step Disposal Protocol

The primary method for the disposal of SSR-146977, as outlined in safety data sheets, involves collection and arrangement for disposal by a licensed professional waste disposal service.<sup>[1]</sup> It is crucial to avoid disposing of this chemical into the sewer system or household trash.

### 1. Waste Identification and Segregation:

- Properly label all waste containers with the chemical name ("SSR-146977") and any associated hazard symbols.

- Segregate waste containing SSR-146977 from other laboratory waste streams to prevent accidental reactions.

## 2. Containerization:

- Use chemically compatible and sealable containers for collecting SSR-146977 waste.
- For solid waste (e.g., contaminated labware, paper towels), double-bagging in clearly labeled, durable plastic bags is recommended.
- For liquid waste (e.g., solutions containing SSR-146977), use leak-proof, screw-cap containers.

## 3. Storage Pending Disposal:

- Store waste containers in a designated, secure area away from incompatible materials.
- The storage area should be cool, dry, and well-ventilated.

## 4. Professional Disposal:

- Contact a certified hazardous waste disposal company to arrange for the collection and disposal of SSR-146977 waste.
- Provide the disposal company with a copy of the Safety Data Sheet and any other relevant information about the waste.

# Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for SSR-146977.

Property	Value
CAS Number	264618-44-2[1]
Molecular Formula	C35H42Cl2N4O2·HCl
Molecular Weight	658.11 g/mol

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of SSR-146977.



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## References

- 1. targetmol.com [targetmol.com]
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